

An In-depth Technical Guide to Isophorone

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For Researchers, Scientists, and Drug Development Professionals

Core Identification

Isophorone, an α,β -unsaturated cyclic ketone, is a versatile chemical intermediate and solvent with significant applications across various scientific and industrial domains.[1] It is a colorless to yellowish liquid with a characteristic peppermint-like odor.[1]

• IUPAC Name: 3,5,5-Trimethylcyclohex-2-en-1-one[1]

CAS Number: 78-59-1[2][3]

Physicochemical Data

The following table summarizes the key quantitative properties of **isophorone**.



Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O	[3][4][5]
Molecular Weight	138.21 g/mol	[3][4][5]
Boiling Point	213-214 °C	[6]
Melting Point	-8 °C	[6][7]
Density	0.923 g/mL at 25 °C	[6]
Vapor Pressure	0.2 mmHg at 20 °C	[6]
Refractive Index	n20/D 1.476	[6]
Water Solubility	12 g/L	[6]
LogP	1.67-1.7 at 20°C	[6]
Autoignition Temperature	864 °F (462 °C)	[8]
Explosive Limits	0.8-3.8% (V)	[6]

Synthesis and Experimental Protocol

Isophorone is primarily produced on an industrial scale through the base-catalyzed self-condensation of acetone.[9][10][11][12] This reaction involves a complex network of steps, including the formation of several intermediates.[9][10][11][12]

General Experimental Protocol for Isophorone Synthesis

The liquid-phase synthesis of **isophorone** from acetone is a well-established method.[9]

Materials:

- Acetone
- Aqueous Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH) solution (catalyst)
- Reaction vessel equipped with a stirrer, condenser, and temperature control



Distillation apparatus

Procedure:

- Acetone is fed into a reaction vessel.
- An aqueous solution of a base catalyst, such as potassium hydroxide, is added to the acetone.
- The mixture is heated under pressure to promote the aldol condensation reaction. Key intermediates formed during this process include diacetone alcohol, mesityl oxide, and 3-hydroxy-3,5,5-trimethylcyclohexan-1-one.[1]
- The reaction is a complex equilibrium, and reaction conditions (temperature, pressure, catalyst concentration) are optimized to favor the formation of **isophorone**.
- Following the reaction, the catalyst is neutralized.
- The product mixture is then subjected to fractional distillation to separate **isophorone** from unreacted acetone, water, and byproducts. A side product of this synthesis is beta-**isophorone**, where the C=C group is not conjugated with the ketone.[1]

Applications in Research and Drug Development

Isophorone serves as a crucial building block and solvent in various applications relevant to the scientific and pharmaceutical fields.

- Chemical Synthesis: **Isophorone** is a precursor for a wide range of valuable compounds.[9] Its derivatives are used in the synthesis of specialty polyamides and polyurethanes.[1] For instance, hydrogenation of **isophorone** yields 3,3,5-trimethylcyclohexanol, which is a precursor for sunscreens and has been used in the synthesis of vasodilator drugs.[1][9]
- Drug Delivery: Isophorone diisocyanate (IPDI), a derivative of isophorone, has been investigated for crosslinking gelatin to create carriers for controlled drug release.[13] This modification alters the solubility and swelling characteristics of gelatin, making it a potential vehicle for delivering therapeutic agents.[13]



- Biocatalysis: Engineered enzymes have been shown to regio- and stereo-selectively hydroxylate isophorone to (R)-4-hydroxyisophorone, a synthetic intermediate for pigments and drug molecules.[14]
- Solvent Applications: Due to its high boiling point and excellent solvency for a wide range of
 polymers and resins, isophorone is used in coatings, inks, and adhesives.[5][15] This
 property can be relevant in the formulation of various research and pharmaceutical
 preparations.

Signaling Pathways and Logical Relationships

The synthesis of **isophorone** from acetone can be visualized as a multi-step chemical transformation. The following diagram illustrates this process.



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Caption: Synthesis pathway of **Isophorone** from Acetone.

Safety and Toxicology

Isophorone is considered a hazardous substance and should be handled with appropriate safety precautions.

- Exposure Routes: Inhalation and skin contact are primary routes of exposure.[16]
- Acute Effects: Short-term exposure can cause irritation to the eyes, nose, and throat.[4]
 Higher concentrations can lead to dizziness, fatigue, and nausea.[4][16]
- Chronic Effects: Long-term exposure may cause central nervous system effects, including dizziness and depression.[4]
- Carcinogenicity: The U.S. Environmental Protection Agency (EPA) has classified
 isophorone as a Group C, possible human carcinogen, based on animal studies.[4] It is



suspected of causing cancer.[8][17]

 Handling Precautions: Use in a well-ventilated area and wear appropriate personal protective equipment, including gloves and eye protection.[17]

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a comprehensive safety data sheet (SDS). Always consult the relevant SDS before handling **isophorone**.

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